

# Technical Guide: Synthesis and Characterization of N-(4-fluorophenyl)benzamide

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## Compound of Interest

Compound Name: *N*-(4-fluorophenyl)benzamide

CAS No.: 366-75-6

Cat. No.: B188065

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## Chemical Identity & Properties

| Property          | Data                                                    |
|-------------------|---------------------------------------------------------|
| IUPAC Name        | N-(4-Fluorophenyl)benzamide                             |
| Common Name       | 4'-Fluorobenzanilide                                    |
| CAS Registry      | 366-75-6                                                |
| Molecular Formula | C <sub>13</sub> H <sub>10</sub> FNO                     |
| Molecular Weight  | 215.22 g/mol                                            |
| Appearance        | White to off-white crystalline solid                    |
| Solubility        | Soluble in DMSO, DMF, Ethanol (hot); Insoluble in Water |

## Synthesis Protocol: Schotten-Baumann Reaction

The most reliable synthesis route is the Schotten-Baumann reaction, which utilizes a biphasic system to couple benzoyl chloride with 4-fluoroaniline. This method is preferred over direct carboxylic acid coupling (using EDC/NHS) for its operational simplicity, high yield, and lack of complex byproducts.

## Reagents & Materials

| Reagent               | Equiv. <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> | Role                | Hazards                    |
|-----------------------|--------------------------------------------------------------------|---------------------|----------------------------|
| 4-Fluoroaniline       | 1.0                                                                | Nucleophile         | Toxic, Irritant            |
| Benzoyl Chloride      | 1.1                                                                | Electrophile        | Corrosive, Lachrymator     |
| 10% NaOH (aq)         | 2.5                                                                | Base/Acid Scavenger | Corrosive                  |
| Dichloromethane (DCM) | Solvent                                                            | Organic Phase       | Volatile, Carcinogen susp. |
| Ethanol (95%)         | Solvent                                                            | Recrystallization   | Flammable                  |

## Step-by-Step Methodology

### 1. Preparation of the Biphasic System

- In a 250 mL round-bottom flask, dissolve 4-fluoroaniline (10 mmol, 1.11 g) in DCM (20 mL).
- Add 10% NaOH solution (20 mL) to the flask.
- Note: The biphasic mixture ensures that the HCl byproduct is immediately neutralized by the aqueous base, driving the equilibrium forward.

### 2. Acylation (The Reaction)

- Cool the mixture to 0–5°C in an ice bath. Rationale: Low temperature controls the exothermicity and prevents hydrolysis of the highly reactive acid chloride.
- Add benzoyl chloride (11 mmol, 1.28 mL) dropwise over 15 minutes with vigorous stirring.
- Critical Step: Vigorous stirring is essential to maximize the interfacial surface area between the organic (amine) and aqueous (base) phases.

- Remove the ice bath and allow the reaction to stir at room temperature for 2–3 hours.

### 3. Work-up and Isolation

- Transfer the mixture to a separatory funnel.
- Separate the organic (DCM) layer. Wash the aqueous layer once with DCM (10 mL) to recover residual product.
- Combine organic layers and wash sequentially with:
  - 1M HCl (20 mL): Removes unreacted aniline.
  - Sat.  $\text{NaHCO}_3$  (20 mL): Removes unreacted benzoic acid.
  - Brine (20 mL): Dries the organic layer.
- Dry over anhydrous  $\text{Na}_2\text{SO}_4$ , filter, and evaporate the solvent under reduced pressure to yield a crude white solid.

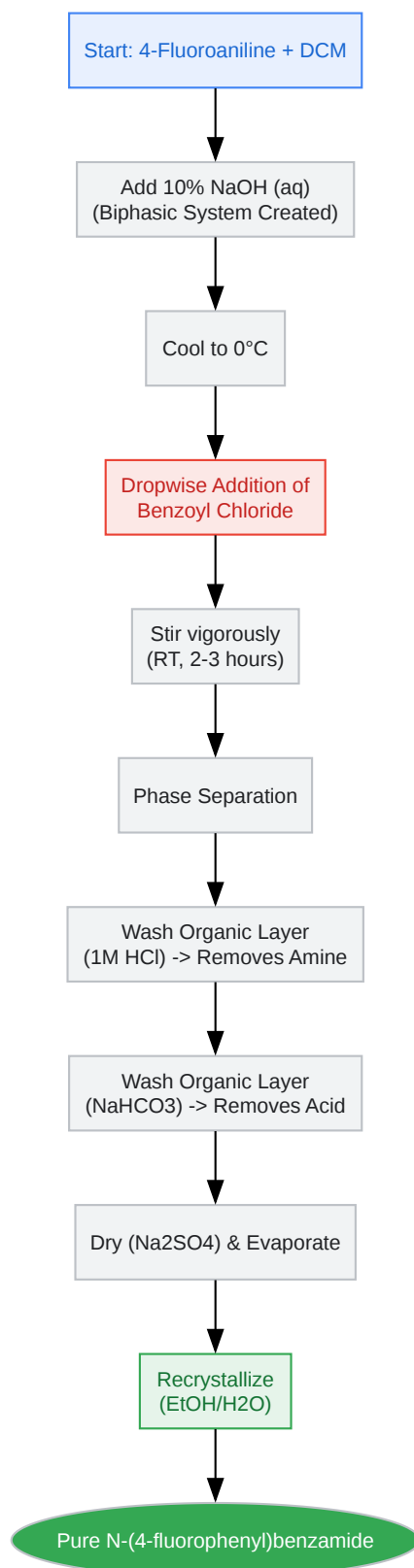
### 4. Purification

- Recrystallize the crude solid from hot Ethanol/Water (9:1).
- Cool slowly to room temperature, then to 4°C. Filter the crystals and dry in a vacuum oven at 50°C.

## Reaction Workflow & Mechanism

The reaction follows a nucleophilic acyl substitution pathway. The amine nitrogen attacks the carbonyl carbon of the acid chloride, forming a tetrahedral intermediate. The chloride ion is then eliminated, reforming the carbonyl and generating the amide.

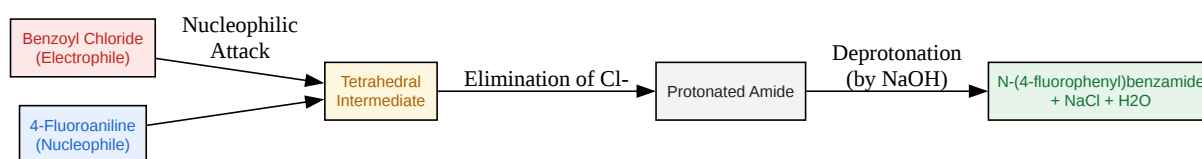
### Workflow Diagram



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Figure 1: Operational workflow for the Schotten-Baumann synthesis of **N-(4-fluorophenyl)benzamide**.

## Mechanistic Pathway



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Figure 2: Nucleophilic acyl substitution mechanism. The base (NaOH) is critical for neutralizing the HCl byproduct, preventing the protonation of the amine nucleophile.

## Characterization & Validation

To ensure scientific integrity, the synthesized compound must be validated using the following spectroscopic data.

### A. <sup>1</sup>H NMR Spectroscopy (DMSO-d<sub>6</sub>, 400 MHz)

The fluorine atom on the aniline ring causes characteristic splitting patterns and shielding effects.

| Shift ( $\delta$ ppm) | Multiplicity        | Integration | Assignment      | Structural Insight                              |
|-----------------------|---------------------|-------------|-----------------|-------------------------------------------------|
| 10.35                 | Singlet (br)        | 1H          | -NH-            | Amide proton (deshielded by C=O).               |
| 7.95                  | Doublet             | 2H          | Benzoyl H-2,6   | Ortho protons of benzoyl ring.                  |
| 7.78                  | Doublet of Doublets | 2H          | Aniline H-2,6   | Ortho to N; deshielded by amide but split by F. |
| 7.50 - 7.60           | Multiplet           | 3H          | Benzoyl H-3,4,5 | Meta/Para protons of benzoyl ring.              |
| 7.20                  | Triplet (pseudo)    | 2H          | Aniline H-3,5   | Ortho to F; shielded by F lone pairs.           |

Note: The coupling constant

typically ranges from 8-9 Hz, causing the aniline protons to appear as complex multiplets.

## B. Infrared Spectroscopy (FTIR)

| Wavenumber ( $\text{cm}^{-1}$ ) | Vibration Mode         | Functional Group      |
|---------------------------------|------------------------|-----------------------|
| 3280 - 3350                     | N-H Stretch            | Secondary Amide       |
| 1645 - 1655                     | C=O Stretch            | Amide I Band (Strong) |
| 1530 - 1550                     | N-H Bend / C-N Stretch | Amide II Band         |
| 1215 - 1230                     | C-F Stretch            | Aryl Fluoride         |

## C. Physical Properties

- Melting Point: 178°C – 182°C (Typical range for N-aryl benzamides; distinct from the lower melting 4-fluorobenzamide at ~155°C).
- Mass Spectrometry (ESI+): Calculated for  
  
; Found = 216.1.

## Applications in Drug Development

**N-(4-fluorophenyl)benzamide** is not just a chemical intermediate; it is a "privileged scaffold" in medicinal chemistry.

- VEGFR-2 Inhibition: The 4-fluorophenyl group mimics the electronic properties required for binding to the ATP-binding pocket of Vascular Endothelial Growth Factor Receptor 2, a target for anti-angiogenic cancer therapies.
- Metabolic Stability: The fluorine substitution at the para position blocks metabolic oxidation (P450-mediated hydroxylation), significantly increasing the half-life of the drug candidate compared to the non-fluorinated analog.
- HDAC Inhibitors: This motif appears in Class I Histone Deacetylase inhibitors, where the amide acts as a zinc-binding group linker.

## References

- PubChem.**N-(4-Fluorophenyl)benzamide** (CID 242889). National Library of Medicine. [[Link](#)]
- Organic Chemistry Portal.Schotten-Baumann Reaction.[4][[Link](#)][4]
- SpectraBase.4'-Fluorobenzanilide Spectral Data. Wiley Science Solutions. [[Link](#)]
- NIST Chemistry WebBook.Benzamide, N-(4-fluorophenyl)-.[[Link](#)]

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## Sources

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